

# 6-Phenyltetradecane: A Technical Overview of a Novel Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-Phenyltetradecane**

Cat. No.: **B3052788**

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## Executive Summary

This technical guide addresses the available information for **6-phenyltetradecane**, a specific isomer of phenyltetradecane. Extensive database searches indicate that **6-phenyltetradecane** is not a commercially available compound and does not have a registered CAS number. Consequently, information regarding its suppliers, specific experimental protocols, and established signaling pathways is not available in the public domain.

This document, therefore, provides a summary of the available data for closely related and commercially available isomers, namely 1-phenyltetradecane and 2-phenyltetradecane, which may serve as a reference for researchers and drug development professionals interested in the broader class of phenylalkanes.

## Identification and Physicochemical Properties of Phenyltetradecane Isomers

While information on **6-phenyltetradecane** is unavailable, the properties of 1-phenyltetradecane and 2-phenyltetradecane are well-documented.

Property	1-Phenyltetradecane	2-Phenyltetradecane
CAS Number	1459-10-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	4534-59-2 <a href="#">[5]</a>
Molecular Formula	C <sub>20</sub> H <sub>34</sub>	C <sub>20</sub> H <sub>34</sub>
Molecular Weight	274.48 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	274.5 g/mol
Synonyms	Tetradecylbenzene, n- Tetradecylbenzene <a href="#">[3]</a> <a href="#">[4]</a>	(1-methyltridecyl)benzene
Physical State	Liquid	Not specified

## Supplier Information for Phenyltetradecane Isomers

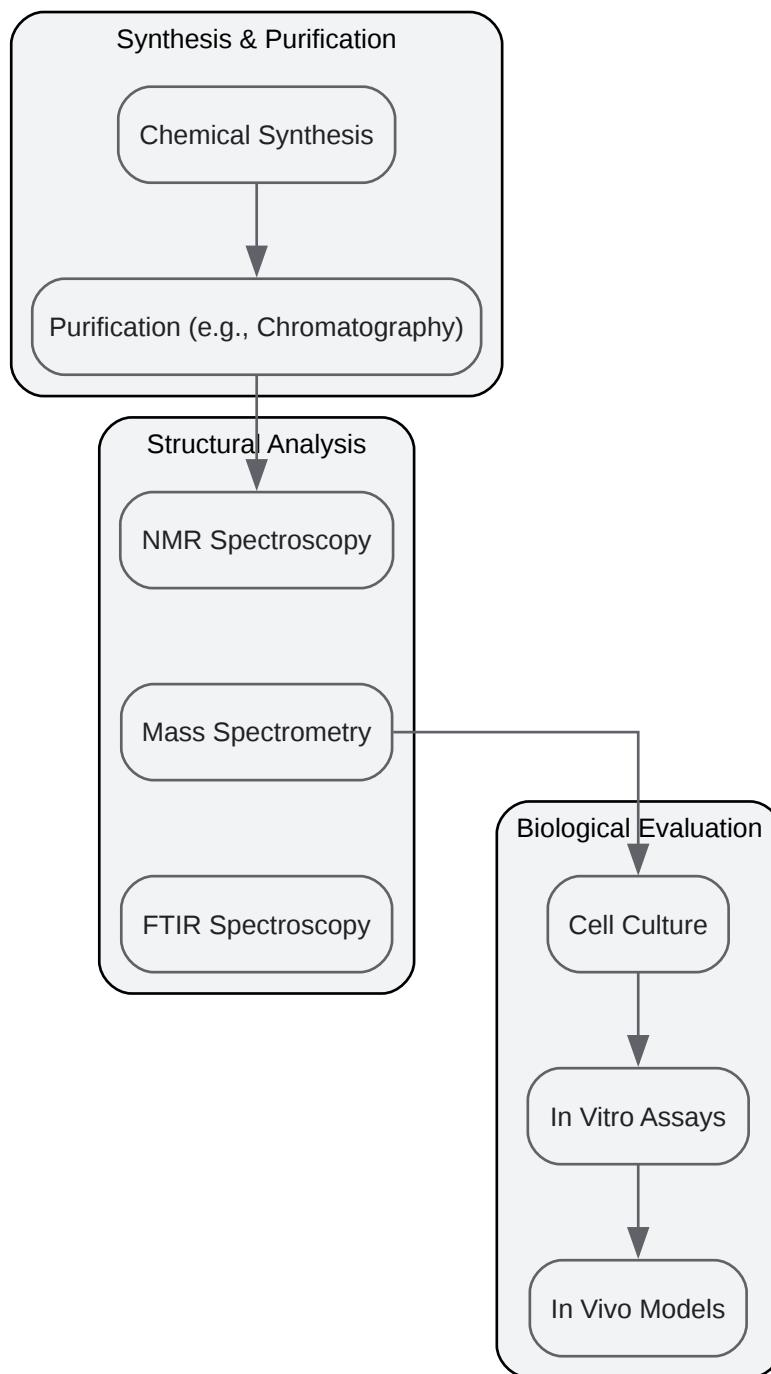
A critical step for any research is the procurement of necessary compounds. The following table lists potential suppliers for the commercially available isomers of phenyltetradecane.

Isomer	Potential Suppliers
1-Phenyltetradecane	Sigma-Aldrich, Santa Cruz Biotechnology, Thermo Scientific Chemicals, BOC Sciences
2-Phenyltetradecane	Not readily available from major suppliers; may require custom synthesis.

## Experimental Considerations and Methodologies

Due to the absence of specific literature on **6-phenyltetradecane**, this section presents a generalized experimental workflow that could be adapted for the study of this or related long-chain alkylbenzenes.

## General Workflow for Compound Characterization

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A generalized experimental workflow for novel compound investigation.

## Potential Signaling Pathways and Biological Interactions

The biological activity of long-chain alkylbenzenes is not extensively characterized. However, based on their structural similarity to endogenous signaling lipids, it is plausible that they could interact with pathways involved in lipid metabolism and signaling.

## Hypothetical Signaling Interaction



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A hypothetical signaling pathway for a bioactive lipid-like molecule.

## Conclusion and Future Directions

The investigation into **6-phenyltetradecane** reveals a significant gap in the available chemical and biological data. For researchers intent on studying this specific isomer, a custom synthesis approach would be necessary. The information provided for the related isomers, 1-phenyltetradecane and 2-phenyltetradecane, can serve as a valuable starting point for predicting the physicochemical properties and potential biological activities of this novel compound. Future research should focus on the synthesis, purification, and comprehensive characterization of **6-phenyltetradecane** to enable its evaluation in relevant biological systems.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)